Application Note: 1-(Chloromethyl)-4-methoxy-2-nitrobenzene in Peptide Synthesis

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Compound of Interest

Compound Name:	*1-(Chloromethyl)-4-methoxy-2-nitrobenzene*
Cat. No.:	*B13587795*

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Executive Summary

1-(Chloromethyl)-4-methoxy-2-nitrobenzene (CAS: 35564-37-1), commonly known as 4-Methoxy-2-nitrobenzyl chloride (MNB-Cl), is a specialized reagent used to introduce the 4-methoxy-2-nitrobenzyl (MNB) protecting group.

Unlike the more common o-nitrobenzyl (oNB) or 4,5-dimethoxy-2-nitrobenzyl (NVOC) groups, the MNB group offers a strategic "middle ground" in photolabile chemistry. It provides faster cleavage kinetics than unsubstituted o-nitrobenzyl groups due to the electron-donating methoxy substituent, while maintaining distinct solubility and stability profiles compared to the dimethoxy variants.

Key Utilities:

- Photolabile C-Terminal Protection: Enables the synthesis of "caged" peptides and proteins that can be activated by light.
- Backbone Amide Protection: Acts as a reversible backbone modification (analogous to Hmb) to disrupt

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-sheet aggregation in "difficult" peptide sequences.

- Orthogonal Linker Systems: Facilitates the synthesis of peptides on solid support with a release mechanism orthogonal to both acid (Boc/Fmoc) and base treatments.

Chemical Foundation & Mechanism

The Reagent

- IUPAC Name: **1-(Chloromethyl)-4-methoxy-2-nitrobenzene**
- Common Name: 4-Methoxy-2-nitrobenzyl chloride (MNB-Cl)
- Structure: A benzyl chloride core substituted with a nitro group at the ortho position and a methoxy group at the para position relative to the chloromethyl moiety.
- Role: Electrophilic alkylating agent. It reacts with nucleophiles (carboxylates, thiols, amines) to form MNB-protected derivatives.

Photolysis Mechanism

The utility of the MNB group relies on the classic o-nitrobenzyl photochemistry. Upon irradiation with near-UV light (350–365 nm), the nitro group undergoes an intramolecular redox reaction.

Mechanism Steps:

- Excitation: Absorption of a photon (

) excites the nitro group to a triplet state.
- Hydrogen Abstraction: The excited nitro oxygen abstracts a benzylic hydrogen, forming an aci-nitro intermediate.[1]
- Rearrangement: The aci-nitro species rearranges to a cyclic isoxazole/hemiacetal.
- Collapse: The ring collapses, cleaving the benzyl-heteroatom bond to release the free substrate (peptide) and the byproduct 4-methoxy-2-nitrosobenzaldehyde.

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Figure 1: Mechanistic pathway of MNB photolysis. The reaction is driven by the ortho-nitro effect.

Key Applications in Peptide Synthesis[2][3]

C-Terminal Anchoring & Caging

The most direct application of MNB-Cl is the protection of the C-terminal carboxylic acid. This creates an MNB ester, which is stable to Trifluoroacetic acid (TFA) and piperidine, making it compatible with standard Fmoc/tBu SPPS cycles (provided the photolysis wavelength is avoided during synthesis).

- Usage: Synthesis of "caged" peptides for biological studies where bioactivity is triggered by light.
- Advantage: The MNB ester is orthogonal to acid-labile resins (e.g., Wang, Chlorotrityl).

Backbone Amide Protection (Advanced)

For peptides prone to aggregation (e.g., Amyloid-

, hydrophobic transmembrane domains), intermolecular hydrogen bonding between amide backbones causes insolubility and coupling failures.

- Strategy: The MNB group replaces the amide proton (

). This bulky group physically blocks aggregation and chemically removes the H-bond donor.
- Protocol Note: While MNB-Cl is the precursor, the installation often involves reductive amination of the aldehyde or alkylation of a sulfonamide-protected amine, rather than direct alkylation of the amide bond which is difficult.
- Removal: Post-synthesis photolysis restores the native peptide backbone.

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Comparison of Photolabile Groups

Feature	o-Nitrobenzyl (oNB)	4-Methoxy-2-nitrobenzyl (MNB)	4,5-Dimethoxy-2-nitrobenzyl (NVOC)
Substitution	None	4-Methoxy	4,5-Dimethoxy
Abs Max ( )	~280 nm	~300-310 nm (tail to 350)	~340-350 nm
Cleavage Speed	Slow	Intermediate/Fast	Fast
Solubility	Low	Moderate	Moderate/High
Byproduct	Nitrosobenzaldehyde	4-Methoxy-2-nitrosobenzaldehyde	6-Nitroveratraldehyde

Experimental Protocols

Protocol A: Synthesis of MNB-Protected Amino Acids (Esterification)

This protocol describes the protection of an N-protected amino acid (e.g., Boc-Phe-OH) using MNB-Cl.

Reagents:

- N-protected Amino Acid (1.0 equiv)
- **1-(Chloromethyl)-4-methoxy-2-nitrobenzene** (MNB-Cl) (1.1 equiv)
- Cesium Carbonate ( ) (0.6 equiv) or DIEA (1.5 equiv)
- Solvent: DMF (Anhydrous)[2]

Step-by-Step:

- Dissolution: Dissolve the N-protected amino acid in anhydrous DMF (concentration ~0.2 M).

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- Base Addition: Add

  (preferred for mildness and suppression of racemization). If using DIEA, add catalytic NaI (0.1 equiv) to accelerate the reaction via the Finkelstein reaction (generating the more reactive iodide in situ).

- Alkylation: Add MNB-Cl dropwise to the stirring solution.

- Reaction: Stir at room temperature for 4–16 hours. Monitor by TLC (Ethyl Acetate/Hexane) or LC-MS.

- Workup: Dilute with EtOAc, wash with 5%

  , water, and brine. Dry over

  and concentrate.

- Purification: Recrystallize from EtOAc/Hexane or purify via silica gel chromatography.

Protocol B: Photocleavage of MNB Groups

This protocol is applicable for both solution-phase cleavage and cleavage of peptides from MNB-linked resins.

Reagents:

- Photolysis Buffer: PBS (pH 7.4) or Methanol/Water mixture (depending on peptide solubility).

- Scavenger (Critical): Semicarbazide HCl (5–10 equiv) or Hydroxylamine HCl.

  - Why? The nitrosoaldehyde byproduct is highly reactive and can form imines with the released peptide amines. The scavenger traps the aldehyde.

Step-by-Step:

- Preparation: Dissolve the peptide (or suspend the resin) in the Photolysis Buffer containing the scavenger.

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- Setup: Place the sample in a quartz cuvette or an open glass vial (borosilicate glass filters some UV, but 365 nm passes through).
- Irradiation: Irradiate with a UV lamp (365 nm, approx. 5–10 mW/cm²) from the top or side.
  - Distance: ~5–10 cm from the source to avoid heating.
- Duration: Typically 10–60 minutes. Monitor by HPLC.
- Isolation:
  - Solution: Lyophilize directly or purify via semi-prep HPLC.
  - Resin: Filter the resin and collect the filtrate containing the cleaved peptide.

Workflow Visualization: SPPS with MNB Linker

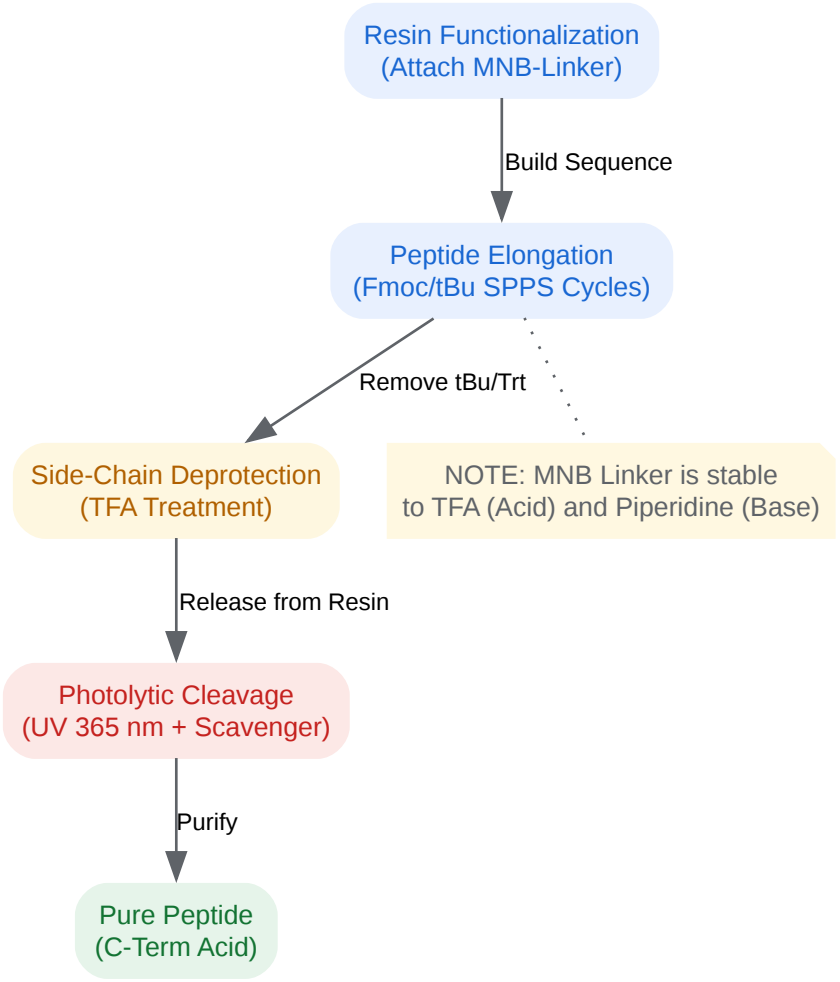

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Figure 2: Workflow for Solid Phase Peptide Synthesis using an MNB photolabile linker.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Incomplete Cleavage	UV intensity too low or inner filter effect.	Increase irradiation time; stir the solution; use a thinner path length (quartz cuvette).
Side Reactions (Imine)	Nitroso byproduct reacting with peptide.	Increase Scavenger concentration (Semicarbazide/Methoxylamine). Ensure pH < 5 if possible (imines form less at low pH).
Racemization during Loading	High base concentration or temperature.	Use Cesium Carbonate method; keep reaction at room temp or 0°C; avoid excess base.
Premature Cleavage	Ambient light exposure.	Wrap all reaction vessels in aluminum foil; work under yellow/red safety lights.

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